

Diethyl Phosphoramidate: A Technical Safety and Handling Guide for Researchers

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Compound of Interest

Compound Name: Diethyl phosphoramidate

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety data and handling precautions for **diethyl phosphoramidate** (CAS No. 1068-21-9). The information is compiled and presented to meet the needs of laboratory and drug development professionals, with a focus on quantitative data, experimental protocols, and clear visual guidance for safe handling.

Chemical and Physical Properties

The following table summarizes the key chemical and physical properties of **diethyl phosphoramidate**.

Property	Value	Reference
Molecular Formula	C4H12NO3P	[1][2]
Molecular Weight	153.12 g/mol	[1][2]
Appearance	White to light yellow powder or crystals.[3] Can also appear as a colorless to pale yellow liquid with a faint odor.[3]	[3]
Melting Point	51-53 °C	[4][5]
Boiling Point	140 °C at 3 mmHg	[4][5]
Solubility	Soluble in organic solvents like dichloromethane and ether; limited solubility in water.[3]	[3]
Flash Point	113 °C (235.4 °F) - closed cup	[6]

Hazard Identification and Classification

Diethyl phosphoramidate is classified as a hazardous substance. The following table outlines its GHS hazard classifications.

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation.[1][2]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation.[1][2]
Specific Target Organ Toxicity (Single Exposure)	3 (Respiratory tract irritation)	H335: May cause respiratory irritation.[1][2]
Acute Toxicity (Oral, Dermal, Inhalation)	Harmful	H302 + H312 + H332: Harmful if swallowed, in contact with skin or if inhaled.[7]

Signal Word: Warning[6][8]

Toxicological Data

While specific LD50 values for **diethyl phosphoramidate** are not readily available in the provided search results, it is known to exhibit moderate toxicity.[3] It is also described as a chemical and biological toxin and an inhibitor of cholinesterase.[4][9]

Experimental Protocols for Hazard Assessment

The hazard classifications are determined by standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD). Below are summaries of the methodologies for key toxicological endpoints.

Acute Oral Toxicity (OECD Guidelines 420, 423, 425)

These guidelines provide methods to assess the adverse effects of a substance after oral administration of a single dose or multiple doses within 24 hours. The primary goal is to determine the LD50 (the dose expected to cause death in 50% of test animals) and to classify the substance according to the Globally Harmonised System (GHS).[1][6][10][11][12]

- Test Principle: A test substance is administered to animals (typically rats) by gavage at varying dose levels.[10] The animals are observed for a set period (e.g., 14 days) for signs of toxicity and mortality.[6]
- Methodologies:
 - Fixed Dose Procedure (OECD 420): Animals are dosed at one of four fixed dose levels (5, 50, 300, or 2000 mg/kg). The dose for the main study is selected based on a preliminary sighting study to identify a dose that produces toxicity without mortality.[12]
 - Acute Toxic Class Method (OECD 423): This is a stepwise procedure using a small number of animals per step. The outcome of each step (mortality or no mortality) determines the next dose level.[11]
 - Up-and-Down Procedure (OECD 425): This method is also sequential, with the dose for each subsequent animal being adjusted up or down depending on the outcome for the

previous animal. This method is particularly useful for estimating the LD50 with a confidence interval.[\[1\]](#)

- Observations: Animals are observed for changes in skin and fur, eyes, mucous membranes, respiratory and circulatory systems, autonomic and central nervous systems, and behavior. [\[6\]](#)

Skin Irritation (OECD Guideline 439 and 404)

These guidelines describe procedures to assess the potential of a substance to cause reversible inflammatory changes to the skin.

- In Vitro Method (OECD 439): This is the preferred method for animal welfare reasons. It utilizes a reconstructed human epidermis (RhE) model that mimics the properties of human skin.[\[4\]](#)[\[7\]](#)
 - Test Principle: The test substance is applied topically to the RhE tissue. After a specific exposure time, the cell viability is measured, typically using an MTT assay. A reduction in cell viability below a certain threshold (e.g., $\leq 50\%$) indicates that the substance is an irritant.[\[7\]](#)
- In Vivo Method (OECD 404): This method is used when in vitro data is not sufficient.
 - Test Principle: The substance is applied to the shaved skin of an animal (typically a rabbit) under a gauze patch for a set period (e.g., 4 hours). The skin is then observed for signs of erythema (redness) and edema (swelling) at specific intervals.[\[5\]](#)

Eye Irritation (OECD Guideline 405)

This guideline is used to assess the potential of a substance to cause reversible or irreversible damage to the eye.

- Test Principle: A small amount of the test substance is instilled into the conjunctival sac of one eye of an animal (typically a rabbit). The other eye serves as a control. The eyes are then examined for a set period for signs of corneal opacity, iritis, and conjunctival redness and chemosis (swelling).[\[8\]](#)[\[13\]](#)

- Procedure: To minimize animal distress, a sequential testing strategy is recommended, starting with a single animal. If severe damage is observed, no further testing is performed. The use of analgesics and anesthetics is also encouraged.[8][13] In vitro alternatives are increasingly being used to reduce animal testing.[14]

Safe Handling and Storage

Adherence to strict safety protocols is mandatory when handling **diethyl phosphoramidate**.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles.[8]
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber) and a lab coat.[8]
- Respiratory Protection: Use only in a well-ventilated area or under a chemical fume hood. If dust or aerosols are generated, use a NIOSH-approved respirator.[8][15]

Handling Procedures

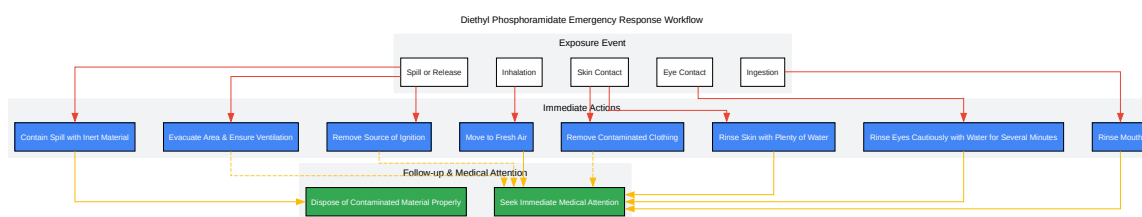
- Avoid contact with skin and eyes.[8]
- Avoid formation of dust and aerosols.[8]
- Do not eat, drink, or smoke when using this product.[8]
- Wash hands thoroughly after handling.[8]

Storage

- Store in a cool, dry, and well-ventilated place.[8]
- Keep the container tightly closed.[8]
- Store in a combustible solids storage area.[6]

Emergency Procedures

The following diagram outlines the logical workflow for responding to emergencies involving **diethyl phosphoramidate**.



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Caption: Workflow for emergency procedures in case of exposure to **diethyl phosphoramidate**.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[8]
- Specific Hazards: May produce hazardous decomposition products including carbon oxides, nitrogen oxides (NO_x), and oxides of phosphorus.[8]

- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) for firefighting if necessary.[8]

Disposal Considerations

Dispose of this material and its container to an approved waste disposal plant in accordance with local, state, and federal regulations.[8][15] Do not let the product enter drains.[8]

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- To cite this document: BenchChem. [Diethyl Phosphoramidate: A Technical Safety and Handling Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b092971#diethyl-phosphoramidate-safety-data-sheet-sds-and-handling-precautions>]

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